

3-Methylpiperidine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: **3-Methylpiperidine**

Cat. No.: **B147322**

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CAS Number: 626-56-2

This technical guide provides an in-depth overview of **3-Methylpiperidine**, a heterocyclic organic compound with significant applications in pharmaceutical and chemical synthesis. It is intended for researchers, scientists, and professionals involved in drug development and organic chemistry.

Chemical and Physical Properties

3-Methylpiperidine, also known as 3-pipecoline, is a colorless to pale yellow liquid at room temperature with a characteristic amine-like, fishy, or ammoniacal odor.^[1] It is a cyclic amine and a derivative of piperidine with a methyl group at the 3-position.^[1] Its chemical structure consists of a six-membered nitrogen-containing saturated ring.^[1]

Table 1: Physical and Chemical Properties of **3-Methylpiperidine**

Property	Value	Source
CAS Number	626-56-2	[1]
Molecular Formula	C6H13N	[1] [2] [3]
Molecular Weight	99.17 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1] [2]
Odor	Amine-like, fishy, ammoniacal	[1]
Boiling Point	123 - 126 °C at 763 mmHg	[5] [6]
Melting Point	-24 °C	[5]
Density	0.845 g/mL at 25 °C	[6]
Refractive Index	n20/D 1.447	[6]
Solubility	Miscible with water and common organic solvents	[1] [3] [5] [7]
Flash Point	8 °C (46.4 °F) - closed cup	[5]
pKa	11.07 (+1) at 25°C	[1]
Vapor Pressure	12.1 mmHg at 25°C	
Vapor Density	3.42 (air=1)	[8]

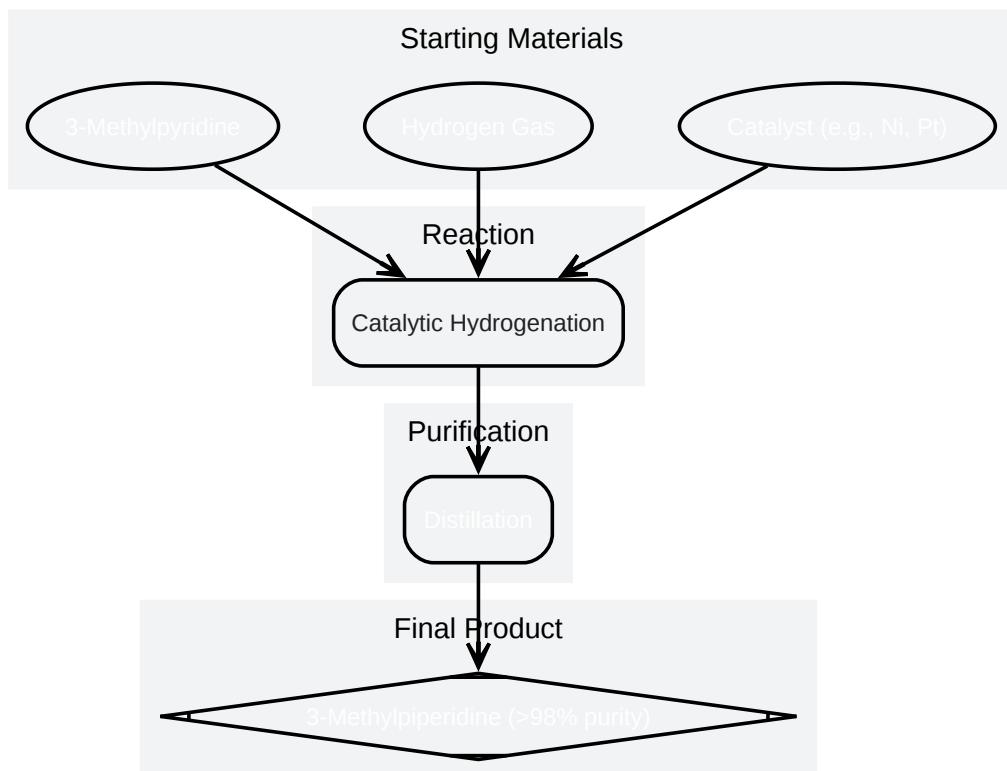
Synthesis and Manufacturing

The industrial production of **3-Methylpiperidine** can be achieved through various synthetic routes. One common method involves the catalytic hydrogenation of 3-methylpyridine (3-picoline). This reaction is typically carried out at elevated temperatures (50-100 °C) and hydrogen pressures (3-5 MPa) using catalysts such as nickel or platinum.[\[9\]](#)

Another documented synthesis route involves the catalytic cyclization of 2-methyl-1,5-diaminopentane in the gaseous phase over metal oxide catalysts at temperatures between 300-400 °C.[\[10\]](#)

A general laboratory-scale synthesis workflow is depicted below:

General Synthesis Workflow for 3-Methylpiperidine

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Caption: General synthesis workflow for **3-Methylpiperidine**.

Applications in Drug Development and Organic Synthesis

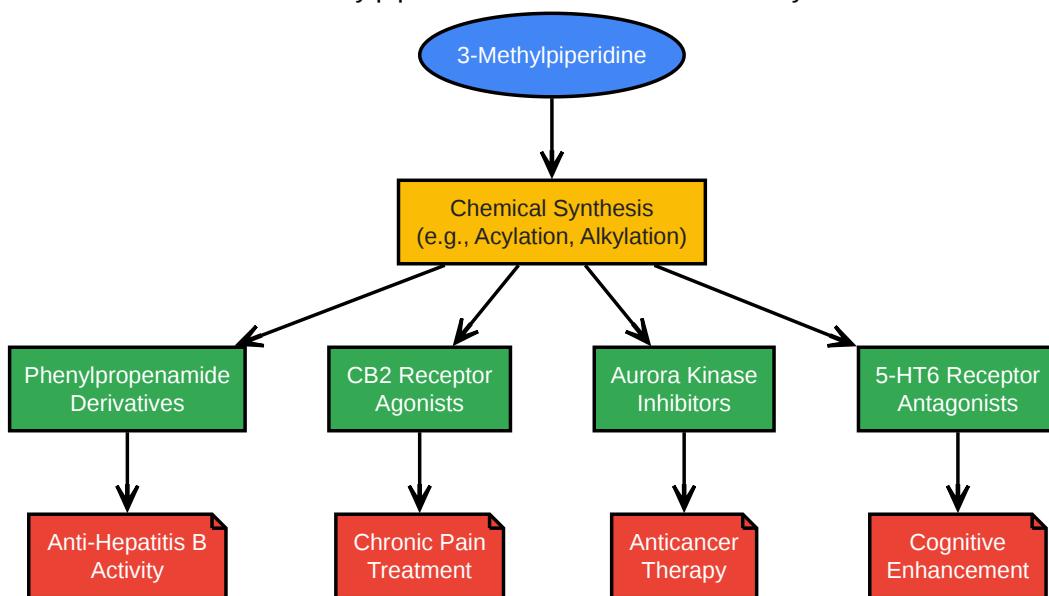
3-Methylpiperidine serves as a crucial building block and intermediate in the synthesis of a wide range of pharmaceutical compounds and other specialty chemicals.^{[1][3][11]} Its nucleophilic nature, owing to the secondary amine group, allows it to participate in various chemical transformations such as alkylation and acylation reactions.^{[1][11]}

Key applications include its use as a reactant for the synthesis of:

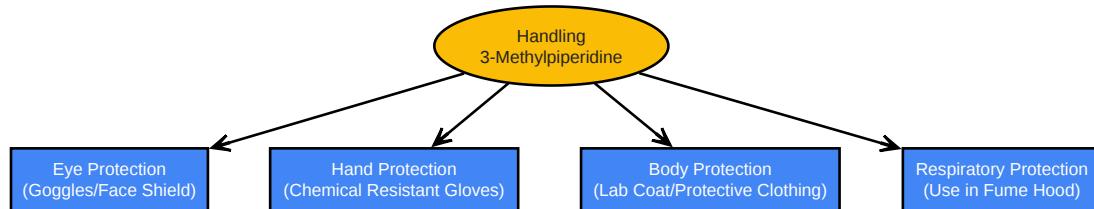
- Phenylpropenamide derivatives with anti-hepatitis B virus activity.[3][7]
- CB2 receptor agonists for the treatment of chronic pain.[3][7]
- Aurora kinase inhibitors.[3][7]
- Spiroimidazolidinone NPC1L1 inhibitors.[3][7]
- 1,3,5-Oxadiazinones.[3][7]
- Selective serotonin 5-HT6 receptor antagonists.[3][7]

The following diagram illustrates the role of **3-Methylpiperidine** as a precursor in the synthesis of various bioactive molecules.

Role of 3-Methylpiperidine in Bioactive Molecule Synthesis



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